Core Molecular Architecture and Physicochemical Properties

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(2-Bromoacetyl)benzene-1-sulfonamide*
CAS No.:	*944-33-2*
Cat. No.:	*B2962464*

Get Quote

4-(2-Bromoacetyl)benzene-1-sulfonamide is characterized by two key functional groups attached to a central benzene ring: a primary sulfonamide ($-SO_2NH_2$) and an α-bromoacetyl group ($-C(O)CH_2Br$). This unique arrangement confers a dual reactivity profile: the sulfonamide moiety can participate in non-covalent interactions, such as hydrogen bonding, often directing the molecule to specific protein binding sites, while the α-bromoacetyl group acts as an electrophilic "warhead" capable of forming permanent covalent bonds with nucleophilic amino acid residues.

The fundamental properties of this compound are summarized below. Understanding these parameters is the first step in designing robust and reproducible experiments.

© 2026 BenchChem. All rights reserved.

Property	Value	Source
IUPAC Name	4-(2-bromoacetyl)benzenesulfonamide	PubChem[1]
CAS Number	944-33-2	PubChem[1]
Molecular Formula	$C_8H_8BrNO_3S$	PubChem[1][2]
Molecular Weight	278.13 g/mol	PubChem[1][3]
Monoisotopic Mass	276.94083 Da	PubChem[1][2]
Appearance	Solid (form may vary)	N/A
Purity	Typically >95% for research use	Parchem[4][5]

Synthesis Strategy: A Rationale-Driven Approach

While numerous patented methods exist for the synthesis of complex sulfonamide derivatives, the fundamental synthesis of **4-(2-bromoacetyl)benzene-1-sulfonamide** follows established principles of organic chemistry.[6][7] A common and logical pathway involves two main transformations: sulfonamide formation and subsequent α-bromination.

A plausible synthetic route begins with a suitable starting material like 4-acetylbenzenesulfonyl chloride. The causality here is the need for an acetyl group that can be later halogenated and a sulfonyl chloride to readily form the sulfonamide.

- Ammonolysis: The sulfonyl chloride is reacted with ammonia or an ammonia equivalent. This is a classic and high-yielding method for producing primary sulfonamides.[8][9] The highly electrophilic sulfur atom of the sulfonyl chloride is readily attacked by the nucleophilic ammonia.

- α-Bromination: The resulting 4-acetylbenzenesulfonamide is then subjected to bromination at the α-carbon (the carbon adjacent to the carbonyl group). This is typically achieved using a bromine source (e.g., Br_2) under acidic conditions, which promotes enol formation and subsequent electrophilic attack by bromine.

© 2026 BenchChem. All rights reserved.

The final product is then purified, typically by recrystallization, and its identity and purity are confirmed using standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Mechanism of Action: Covalent Target Engagement

The primary utility of **4-(2-bromoacetyl)benzene-1-sulfonamide** in a research context is its function as a covalent inhibitor or probe. The α-bromoacetyl moiety is a potent electrophile, making it susceptible to nucleophilic attack by amino acid side chains within a protein's binding pocket.

The key reaction is an SN2 substitution. The thiol group of a cysteine residue, being a strong nucleophile at physiological pH, attacks the carbon atom bearing the bromine. This attack displaces the bromide ion, a good leaving group, resulting in the formation of a stable thioether bond. This permanently links the compound to the protein. While other nucleophilic residues like histidine, lysine, or serine can also react, the reaction with cysteine is often the most rapid and specific.

The sulfonamide group plays a crucial role in this process. Many enzyme families, such as carbonic anhydrases and certain kinases, have binding pockets that favorably interact with sulfonamides.[10] This non-covalent recognition serves to position the molecule correctly, increasing the effective concentration of the electrophilic "warhead" near a reactive nucleophile, thereby driving the rate and specificity of the covalent modification.

Caption: Mechanism of covalent protein modification by **4-(2-bromoacetyl)benzene-1-sulfonamide**.

Experimental Protocol: In Vitro Covalent Kinase Inhibition Assay

This protocol provides a self-validating framework for assessing the inhibitory activity of **4-(2-bromoacetyl)benzene-1-sulfonamide** against a cysteine-containing protein kinase.

A. Rationale and Self-Validation

© 2026 BenchChem. All rights reserved.

To ensure the observed inhibition is due to the intended covalent mechanism, this protocol incorporates critical controls:

- Time-Dependence: A hallmark of covalent inhibition is that its effect increases with incubation time. The assay is run at multiple pre-incubation time points.
- Negative Control Protein: If available, a mutant version of the kinase where the target cysteine is replaced (e.g., with serine or alanine) should be used. The covalent inhibitor should show significantly reduced potency against this mutant.
- Competition Control: Pre-incubating the kinase with a high concentration of a known, reversible inhibitor should prevent the covalent compound from binding, thus rescuing enzyme activity.

B. Materials and Reagents

- **4-(2-Bromoacetyl)benzene-1-sulfonamide**
- Kinase of interest (wild-type and Cys-mutant, if available)
- Kinase substrate peptide
- ATP (Adenosine triphosphate)
- Kinase reaction buffer (e.g., HEPES, $MgCl_2$, DTT-free)
- DMSO (Dimethyl sulfoxide)
- Kinase activity detection reagent (e.g., ADP-Glo™, Promega)
- 96-well or 384-well assay plates

C. Step-by-Step Methodology

- Preparation of Compound Stock:
  - Prepare a 10 mM stock solution of **4-(2-bromoacetyl)benzene-1-sulfonamide** in 100% DMSO. Causality: DMSO is a polar aprotic solvent that readily dissolves the compound

© 2026 BenchChem. All rights reserved.

and is miscible with aqueous assay buffers at low final concentrations (<1%).

- Perform serial dilutions in DMSO to create a range of stock concentrations for generating a dose-response curve.

- Pre-incubation (Covalent Labeling Step):
  - In the assay plate, add the kinase enzyme diluted in kinase buffer.
  - Add the diluted test compound to the wells. The final DMSO concentration should be kept constant across all wells (e.g., 0.5%).
  - Include "No Inhibitor" (DMSO only) and "No Enzyme" controls.
  - Incubate the plate for varying amounts of time (e.g., 0, 15, 30, 60 minutes) at room temperature. Causality: This pre-incubation allows the covalent reaction to proceed before the substrate is introduced.
- Initiation of Kinase Reaction:
  - Following the pre-incubation period, add a solution containing the kinase substrate and ATP to all wells to start the reaction.
  - Incubate for the optimized reaction time (e.g., 60 minutes) at the optimal temperature for the kinase.
- Detection and Data Acquisition:
  - Stop the reaction and measure the kinase activity according to the detection reagent manufacturer's instructions (e.g., by measuring luminescence to quantify ADP production).
  - Read the plate on a suitable plate reader.
- Data Analysis:
  - Subtract the "No Enzyme" background signal from all other readings.
  - Normalize the data to the "No Inhibitor" control (representing 100% activity).

© 2026 BenchChem. All rights reserved.

- Plot the percent inhibition versus the log of the inhibitor concentration for each pre-incubation time point and fit the data to a four-parameter logistic equation to determine the IC_{50} value at each time point. A leftward shift in the IC_{50} curve with increasing pre-incubation time is indicative of covalent inhibition.

Caption: Workflow for a time-dependent covalent enzyme inhibition assay.

Safety and Handling: A Mandatory Precautionary Overview

4-(2-Bromoacetyl)benzene-1-sulfonamide is a reactive alkylating agent and must be handled with appropriate care. The toxicological properties have not been fully investigated, but based on its chemical class, it should be treated as a hazardous substance.[11]

GHS Hazard Identification:[1]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.

Recommended Handling Procedures:

- Engineering Controls: Always handle this compound in a certified chemical fume hood to avoid inhalation of dust or vapors.[11]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield.[12]
- First Aid:
  - Skin Contact: Immediately wash the affected area with copious amounts of soap and water.[11]

© 2026 BenchChem. All rights reserved.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[11][12]
- Ingestion: If swallowed, rinse mouth with water and seek immediate medical attention. Do not induce vomiting.

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[3][11]

By adhering to these guidelines, researchers can safely utilize the unique chemical properties of **4-(2-bromoacetyl)benzene-1-sulfonamide** to advance their scientific objectives.

References

- **4-(2-Bromoacetyl)benzene-1-sulfonamide** | C8H8BrNO3S | CID 11832723. PubChem. [Link]
- **4-(2-bromoacetyl)benzene-1-sulfonamide**. PubChemLite. [Link]
- 4-Bromobenzenesulfonamide | C6H6BrNO2S | CID 69696. PubChem. [Link]
- Sulfonamide drugs: structure, antibacterial property, toxicity, and biophysical interactions. SpringerLink. [Link]
- US5470973A - Synthesis of sulfonamide intermediates.
- CN106336366A - Method for synthesizing 4-(2-aminoethyl)benzsulfamide.
- Design, synthesis, and molecular docking of cysteine-based sulphonamide derivatives as antimicrobial agents. PubMed Central. [Link]
- Discovery and development of benzene sulfonamide derivatives as anti-hepatic fibrosis agents. PubMed. [Link]
- Sulfonamides as a Promising Scaffold in Drug Discovery. ResearchGate. [Link]
- Synthesis and Evaluation of Antibacterial Activity of -4,5- Substituted thiophene - Sulphonamide Derivatives. International Journal of Pharmaceutical Sciences Review and Research. [Link]

© 2026 BenchChem. All rights reserved.

- Sulfonamide synthesis based on the combination of an in situ-generated sulfinate intermediate and an electrophilically activated amine. ResearchGate. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4-(2-Bromoacetyl)benzene-1-sulfonamide | C8H8BrNO3S | CID 11832723 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 4-(2-bromoacetyl)benzene-1-sulfonamide (C8H8BrNO3S) [pubchemlite.lcsb.uni.lu]
- 3. 944-33-2|4-(2-Bromoacetyl)benzene-1-sulfonamide|BLD Pharm [bldpharm.com]
- 4. calpaclab.com [calpaclab.com]
- 5. parchem.com [parchem.com]
- 6. US5470973A - Synthesis of sulfonamide intermediates - Google Patents [patents.google.com]
- 7. CN106336366A - Method for synthesizing 4-(2-aminoethyl)benzsulfamide - Google Patents [patents.google.com]
- 8. Sulfonamide drugs: structure, antibacterial property, toxicity, and biophysical interactions - PMC [pmc.ncbi.nlm.nih.gov]
- 9. globalresearchonline.net [globalresearchonline.net]
- 10. researchgate.net [researchgate.net]
- 11. matrixscientific.com [matrixscientific.com]
- 12. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Core Molecular Architecture and Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2962464/docs#core-molecular-architecture-and-physicochemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.